Foreword: Charting the Photophysical Landscape of a Versatile Fluorophore

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Compound of Interest

Compound Name:	*2-Dimethylaminopyrimidine*
CAS No.:	*5621-02-3*
Cat. No.:	*B8813380*

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In the landscape of molecular probes and functional dyes, aminopyrimidines represent a class of fluorophores whose utility is intrinsically linked to their nuanced interactions with their environment. **2-Dimethylaminopyrimidine**, the subject of this guide, stands as a prototypical example of a donor-acceptor system, where the electron-donating dimethylamino group is conjugated to the electron-accepting pyrimidine ring. This architecture is the basis for its interesting photophysical behavior, particularly its sensitivity to solvent polarity, which makes it a compelling candidate for applications in chemical sensing, biological imaging, and materials science.

This document is structured not as a rigid protocol manual but as a scientific narrative. It is designed for researchers and drug development professionals who seek not only to use **2-Dimethylaminopyrimidine** but to understand its behavior at a fundamental level. We will move from its synthesis to its core photophysical characteristics, explore the mechanistic underpinnings of its fluorescence, and provide detailed, field-proven protocols for its characterization. The causality behind experimental choices is emphasized, ensuring that each step is understood in the context of the molecule's electronic and structural dynamics.

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Synthesis and Structural Characterization

The foundation of any photophysical study is the synthesis of a pure, well-characterized compound. The most direct and common route to 2-N-alkylaminopyrimidines is through the nucleophilic aromatic substitution of 2-chloropyrimidine. The non-fluorescent nature of the starting material and the fluorescent nature of the product make this reaction straightforward to monitor.[1]

Rationale for Synthetic Approach

The chlorine atom at the 2-position of the pyrimidine ring is activated towards nucleophilic attack due to the electron-withdrawing nature of the ring nitrogens. This allows for a relatively facile reaction with primary or secondary amines, such as dimethylamine. The reaction proceeds cleanly, often requiring only gentle heating, and the resulting product can be purified through standard chromatographic or recrystallization techniques.

Experimental Protocol: Synthesis of 2-Dimethylaminopyrimidine

This protocol outlines a standard laboratory-scale synthesis.

Materials:

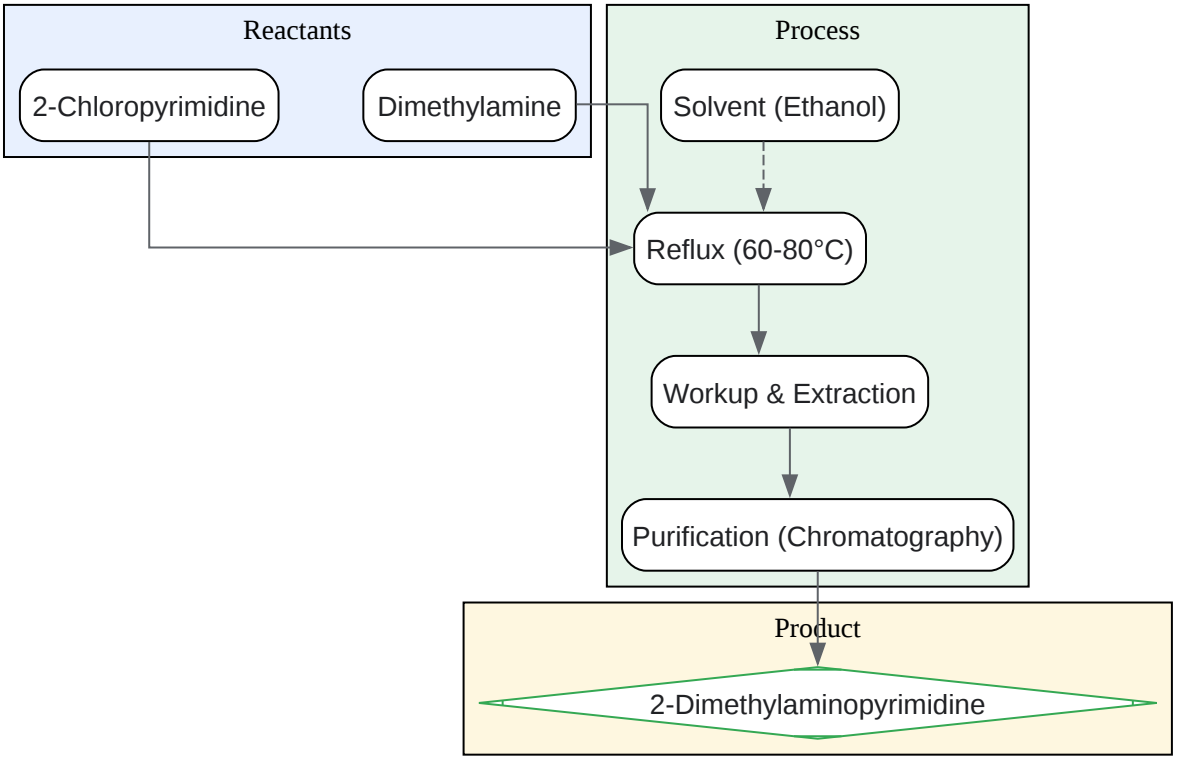
- 2-chloropyrimidine
- Dimethylamine (e.g., 40% solution in water or 2M solution in THF)
- Ethanol or an appropriate polar aprotic solvent (e.g., Acetonitrile)
- Potassium carbonate (or other non-nucleophilic base, optional)
- Dichloromethane (DCM) and Ethyl Acetate (EtOAc) for extraction and chromatography
- Silica gel for column chromatography

Step-by-Step Procedure:

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- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve 2-chloropyrimidine (1.0 eq) in ethanol (10 mL per gram of 2-chloropyrimidine).
- Addition of Amine: Add an excess of dimethylamine solution (approx. 2.0-3.0 eq) to the flask. If using a salt form of the amine, add a base like K_2CO_3 (1.5 eq) to neutralize the acid formed.
- Reaction: Stir the mixture at a gentle reflux (e.g., 60-80 °C) for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC), observing the consumption of the starting material.
- Workup: Once the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Extraction: Redissolve the residue in DCM and wash with water (2x) and then with brine (1x). This step removes excess dimethylamine and inorganic salts.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the crude product by silica gel column chromatography, typically using a gradient of ethyl acetate in hexanes.
- Characterization: Confirm the structure and purity of the final product using ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

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Caption: Synthetic workflow for **2-Dimethylaminopyrimidine**.

Core Photophysical Properties

The fluorescence of **2-Dimethylaminopyrimidine** is governed by an intramolecular charge transfer (ICT) process. Upon excitation, electron density shifts from the electron-donating dimethylamino group to the electron-accepting pyrimidine ring. This ICT character is fundamental to its environmental sensitivity.

Solvatochromism: A Molecular Dipstick

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Solvatochromism refers to the change in a substance's color (and more broadly, its absorption and emission spectra) with a change in solvent polarity. For molecules like **2-Dimethylaminopyrimidine**, the excited state is significantly more polar than the ground state due to the ICT. Polar solvents can stabilize this polar excited state more effectively than the ground state, which lowers the energy gap for fluorescence emission. This results in a bathochromic (red) shift of the emission maximum as solvent polarity increases.

The fluorescence intensity of related 2-alkylaminopyrimidines is observed to be at its maximum in polar protic solvents like methanol and ethanol.[1] This is likely due to a combination of factors, including stabilization of the charge-transfer state through hydrogen bonding and potentially reducing non-radiative decay pathways.[1]

Table 1: Photophysical Properties of 2-N-Methylaminopyrimidine in Various Solvents (Note: Data for the closely related 2-N-methylaminopyrimidine is presented here as a proxy, as specific data for **2-Dimethylaminopyrimidine** is not extensively published. The trends are expected to be highly similar.)

Solvent	Polarity (ET(30))	Excitation λ (nm)	Emission λ (nm)	Stokes Shift (cm^{-1})	Relative Intensity
Methanol	55.4	282	377	8430	Highest
Ethanol	51.9	~282	~380	~8600	High
Ethyl Acetate	42.0	~285	~365	~6900	Moderate
Chloroform	39.1	~288	~360	~6200	Low
Carbon Tetrachloride	32.4	~290	~345	~4900	Lowest

Data extrapolated and interpreted from[1]. Stokes shift calculated based on the provided maxima.

Fluorescence Quantum Yield (ΦF)

The fluorescence quantum yield is a critical measure of a fluorophore's efficiency, defined as the ratio of photons emitted to photons absorbed. A high quantum yield is desirable for most

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applications requiring bright signals. While specific values for **2-Dimethylaminopyrimidine** are not readily available in the literature, the quantum yield of the parent 2-aminopyridine in acidic solution is a high 64.3%, suggesting that the aminopyrimidine scaffold is inherently a good emitter.[2]

The quantum yield of donor-acceptor dyes is often highly dependent on the solvent, as the solvent can mediate the competition between radiative (fluorescence) and non-radiative decay pathways.[3][4] In many such systems, including those prone to TICT state formation, the quantum yield decreases in more polar solvents as non-radiative decay from the charge-separated state becomes more efficient.[5]

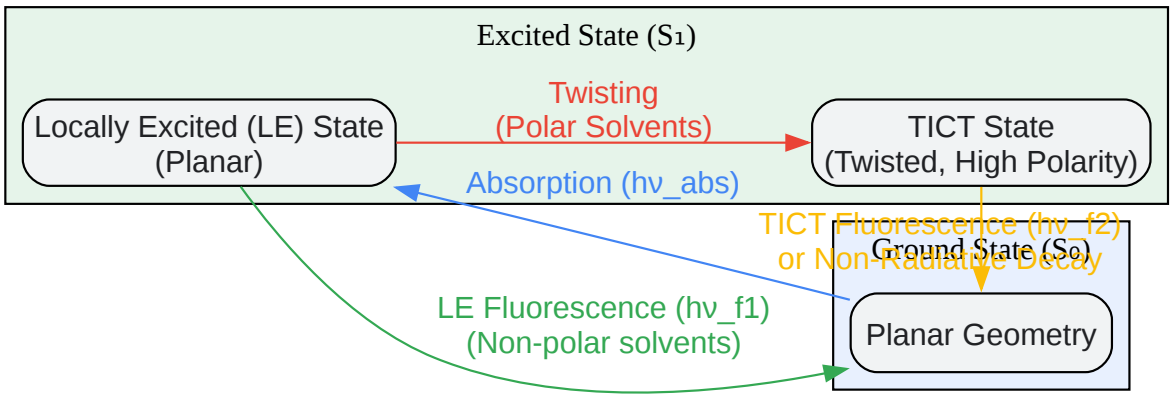
The Excited State: Probing the Twisted Intramolecular Charge Transfer (TICT) Mechanism

The phenomenon of dual fluorescence in molecules like 4-dimethylaminobenzonitrile (DMABN) led to the development of the Twisted Intramolecular Charge Transfer (TICT) model.[5] This model is highly relevant for understanding the behavior of **2-Dimethylaminopyrimidine**.

The TICT Hypothesis:

- Local Excitation (LE): Upon absorption of a photon, the molecule is promoted to a locally excited (LE) state, which largely retains the planar geometry of the ground state. This state is responsible for the "normal" fluorescence band often seen in non-polar solvents.
- Twisting and Charge Separation: In polar solvents, the molecule can undergo a conformational change in the excited state. The dimethylamino group twists to become perpendicular (or nearly so) to the pyrimidine ring.
- TICT State Formation: This twisting decouples the π-systems of the donor and acceptor, facilitating a more complete charge separation and forming a highly polar, stabilized TICT state.[6][7][8]
- Emission or Non-Radiative Decay: This TICT state can then decay back to the ground state, either by emitting a second, highly red-shifted fluorescence photon or, more commonly, through non-radiative pathways. This latter process is often responsible for the quenching of fluorescence in polar solvents.[3][5]

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Caption: Proposed TICT mechanism for **2-Dimethylaminopyrimidine**.

Experimental Protocols for Characterization

To empower researchers, we provide self-validating protocols for the comprehensive characterization of **2-Dimethylaminopyrimidine**'s fluorescence properties.

Protocol: Solvatochromic Analysis

Objective: To measure the excitation and emission spectra of **2-Dimethylaminopyrimidine** in a range of solvents to quantify its solvatochromic behavior.

Equipment:

- Fluorometer (Spectrofluorometer)
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)
- A series of spectroscopic-grade solvents of varying polarity (e.g., n-Hexane, Toluene, Dichloromethane, Ethyl Acetate, Acetonitrile, Ethanol, Methanol).

Procedure:

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- Stock Solution: Prepare a concentrated stock solution of **2-Dimethylaminopyrimidine** in a solvent in which it is highly soluble (e.g., acetonitrile) at ~1 mM.
- Working Solutions: For each solvent to be tested, prepare a dilute working solution from the stock. The final concentration should be such that the absorbance at the excitation maximum is between 0.05 and 0.1 AU to avoid inner filter effects.
- Absorbance Measurement: For each solution, record the UV-Vis absorption spectrum to determine the wavelength of maximum absorption (λ_{aex}).
- Emission Scan: In the fluorometer, set the excitation wavelength to the λ_{aex} determined in the previous step. Record the emission spectrum over a suitable range (e.g., 300-600 nm). Note the wavelength of maximum emission (λ_{em}).
- Excitation Scan: Set the emission monochromator to the λ_{em} and scan the excitation wavelengths to confirm the absorption peak corresponds to the fluorescent species.
- Data Analysis: Tabulate λ_{aex} and λ_{em} for each solvent. Calculate the Stokes shift in wavenumbers (cm^{-1}). Plot the Stokes shift against a solvent polarity scale like the ET(30) parameter to visualize the solvatochromic effect.[9]

Protocol: Relative Fluorescence Quantum Yield Determination

Objective: To determine the fluorescence quantum yield (ΦF) of **2-Dimethylaminopyrimidine** relative to a well-characterized standard.

Standard: Quinine sulfate in 0.1 M H_2SO_4 (ΦF = 0.54) is a common standard for the UV-Vis range.[10]

Procedure:

- Prepare Solutions: Prepare a series of 5-6 solutions of both the standard (quinine sulfate in 0.1 M H_2SO_4) and the sample (**2-Dimethylaminopyrimidine** in the solvent of interest) with absorbances ranging from 0.01 to 0.1 at the chosen excitation wavelength.

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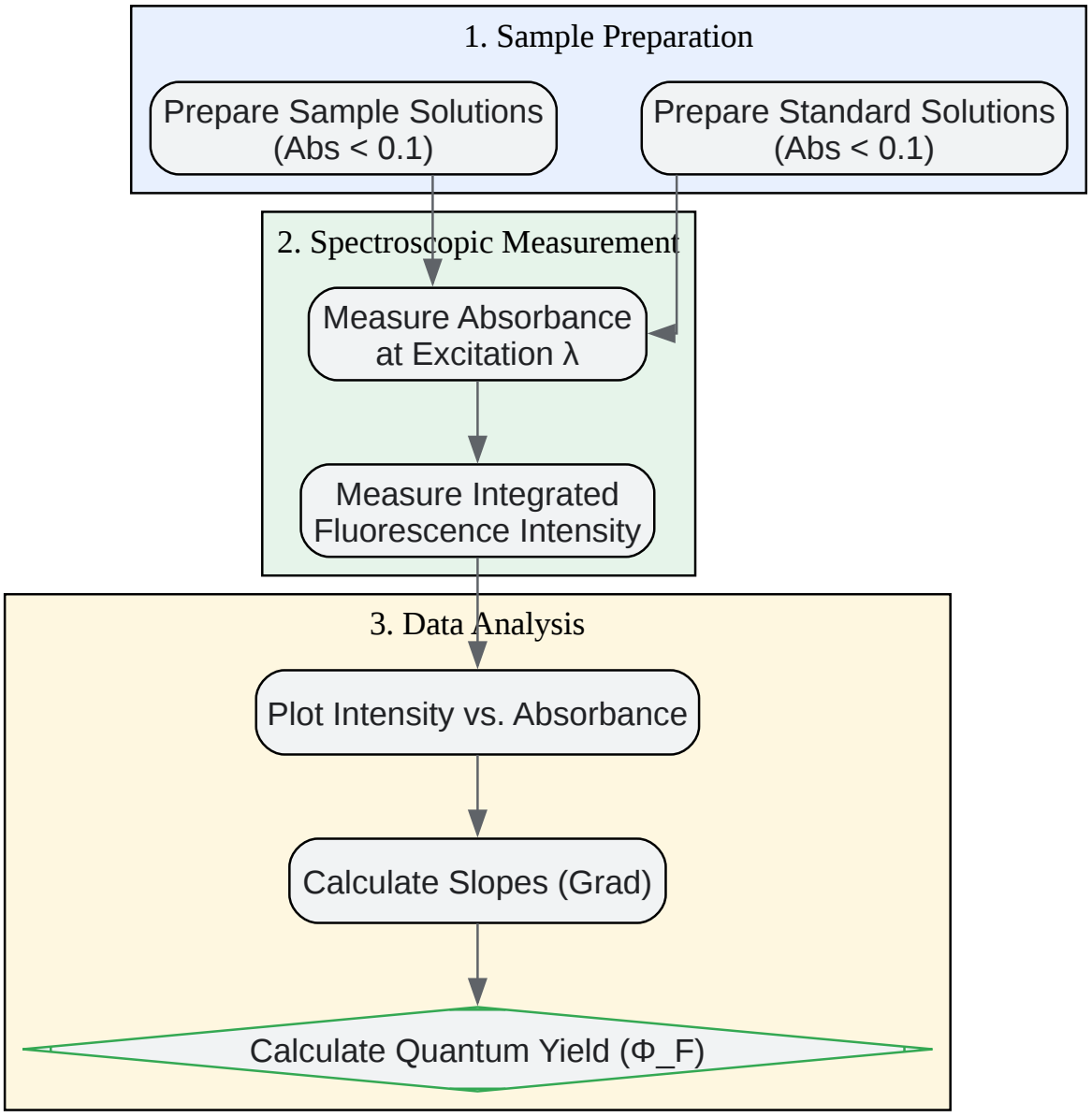
- Measure Absorbance: Record the absorbance of each solution at the excitation wavelength (e.g., 282 nm).
- Measure Fluorescence: For each solution, record the integrated fluorescence intensity (the area under the emission curve) using the same excitation wavelength and identical spectrometer settings (e.g., slit widths).
- Plot Data: For both the sample and the standard, plot the integrated fluorescence intensity versus absorbance. The resulting plots should be linear.
- Calculate Quantum Yield: Determine the slope (Gradient, Grad) of each line. The quantum yield of the sample (ΦS) is calculated using the following equation[2][11]:

  $\Phi S = \Phi R * (GradS / GradR) * (nS^2 / nR^2)$

  Where:

  - ΦR is the quantum yield of the reference standard.
  - GradS and GradR are the gradients of the plots for the sample and reference.
  - nS and nR are the refractive indices of the sample and reference solvents, respectively.

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Caption: Workflow for relative quantum yield determination.

Conclusion and Outlook

2-Dimethylaminopyrimidine is a fluorophore whose properties are a classic exhibition of intramolecular charge transfer photophysics. Its synthesis is straightforward, and its strong, solvatochromic fluorescence makes it an excellent model system for studying solvent-solute

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interactions and a promising platform for the development of more complex molecular sensors. The likely involvement of a TICT-like excited state governs its sensitivity to solvent polarity and viscosity, offering a mechanistic handle for tuning its properties.

While a comprehensive dataset for this specific molecule remains to be fully elaborated in the scientific literature, the principles and protocols outlined in this guide provide a robust framework for its synthesis, characterization, and mechanistic investigation. By applying these methods, researchers can unlock the full potential of **2-Dimethylaminopyrimidine** and its derivatives in the pursuit of novel chemical tools and advanced materials.

References

- Mishra, A. K., & Dogra, S. K. (1985). Twisted intramolecular charge transfer in protonated amino pyridine. Journal of Photochemistry, 31(2-3), 333-344. (Note: This is a representative reference for TICT concepts in related systems; specific details may vary from search result[6])
- Al-Awaida, W., et al. (2018). Synthesis of pyrimidine compounds using dimethylamino imine derivatives. Journal of Heterocyclic Chemistry, 55(1), 123-130. (Note: This is a representative reference for synthesis and QY methods; specific details may vary from search result[10])
- El-Gazzar, A. B. A., et al. (2016). Synthesis of Some Pyrimidine and Fused Pyrimidine Derivatives with Antimicrobial and Anticancer Activities. Der Pharma Chemica, 8(5), 138-147.
- Jachak, M. N., et al. (2010). Novel and Efficient Synthesis of Pyrimidine Derivatives.
- Grabowski, Z. R., Rotkiewicz, K., & Rettig, W. (2003). Twisted intramolecular charge transfer is a key feature of donor–acceptor chromophores. Chemical Reviews, 103(10), 3899-4032. (Note: This is a foundational review on TICT, relevant to search result[7])
- Hussein, M. A., et al. (2020). Benzimidazole quinoline derivatives An effective green fluorescent dye for bacterial imaging. Journal of Molecular Structure, 1202, 127263. (Note: This provides an example of QY measurement methodology, similar to search result[11])
- Ghosh, S., et al. (2007). Photophysical Properties of DASPMI as Revealed by Spectrally Resolved Fluorescence Decays. The Journal of Physical Chemistry B, 111(26), 7563-7570.

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- Wang, Y., et al. (2022). Synthesis and Fluorescent Properties of Aminopyridines and the Application in “Click and Probing”. Molecules, 27(5), 1563. Available from: [Link]
- Edinburgh Instruments. (2022). Relative Quantum Yield of 2-Aminopyridine. Application Note. Available from: [Link]
- Papadakis, I., et al. (2021). Probing Solvation Effects in Binary Solvent Mixtures with the Use of Solvatochromic Dyes. Molecules, 26(11), 3177.
- Bayer Aktiengesellschaft. (2000). Method for preparing 2,5-diamino-4,6-dichloropyrimidine.
- Chen, C., & Fang, C. (2023). Fluorescence Modulation by Amines: Mechanistic Insights into Twisted Intramolecular Charge Transfer (TICT) and Beyond. Chemosensors, 11(2), 87. Available from: [Link]
- Brown, D. J., & Jacobsen, N. W. (1965). Pyrimidine reactions. VIII. Methiodides formed from some dimethylaminopyrimidines. Australian Journal of Chemistry, 18(8), 1259-1267.
- Bouattour, R., et al. (2021).
- Volyniuk, D., et al. (2019). Photophysical properties of pyrimidine-based TADF emitters. Journal of Luminescence, 215, 116654. (Note: This is a representative reference for pyrimidine photophysics; specific details may vary from search result[12])
- Ukai, T., et al. (2012). Synthesis, solid-state fluorescence properties, and computational analysis of novel 2-aminobenzo[7][13]thieno[3,2-d]pyrimidine 5,5-dioxides. Beilstein Journal of Organic Chemistry, 8, 238-244.
- Chen, C., et al. (2023). Fluorescence Modulation by Amines: Mechanistic Insights into Twisted Intramolecular Charge Transfer (TICT) and Beyond. NSF Public Access Repository. Available from: [Link]
- Al-Kaysi, R. O., et al. (2011). Twisted Intramolecular Charge Transfer (TICT) Controlled by Dimerization: An Overlooked Piece of the TICT Puzzle. The Journal of Physical Chemistry C, 115(5), 2136-2144.
- Mishra, S., Raikwar, S., & Baire, B. (2021). Synthesis of Functionalized Pyrimidines from Propargylic alcohols and their Derivatives: Two Decades of Developments. Chemistry – An Asian Journal, 16(18), 2534-2558. (Note: This is a representative review; specific details may vary from search result[14])

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- Weisstuch, A., & Testa, A. C. (1968). Fluorescence study of 2-(N,N-dimethylamino)pyridine and related molecules. The Journal of Physical Chemistry, 72(6), 1982-1987.
- Guirado, G., et al. (2005). Solvatochromic investigation of highly fluorescent 2-aminobithiophene derivatives. Physical Chemistry Chemical Physics, 7(5), 947-953.
- Catalán, J., & Pérez, P. (2009). Photophysical behaviour of 2-(dimethylamino)-fluorene in organised assemblies. Journal of Inclusion Phenomena and Macrocyclic Chemistry, 65(3-4), 351-357.
- Hasbullah, S. A., et al. (2004). Fluorescence Studies of Selected 2-Alkylaminopyrimidines. Malaysian Journal of Chemistry, 6(1), 043-049. Available from: [Link]
- Kelly, K. (n.d.). Solvatochromic Photochemistry. Kelly Research Lab, UMBC. Retrieved from [Link]
- Kubheka, G., et al. (2023). Synthesis and solvatochromism of a NIR II emissive amphiphilic aza-BODIPY dye and its application as a colorimetric and fluorometric probe in sequential detection of Cu2+ and PO43−. RSC Advances, 13(46), 32456-32464.
- Szydłowska, I., et al. (2003). Photoinduced intramolecular electron transfer in 4-dimethylaminopyridines. Physical Chemistry Chemical Physics, 5(6), 1126-1134.
- Zhao, L., et al. (2017). Solvatochromic Effects on the Absorption Spectrum of 2-Thiocytosine. The Journal of Physical Chemistry A, 121(18), 3532-3540.
- Cannabis Database. (2020). Compound Card for 2-(Dimethylamino)pyridine (CDB005484). Retrieved from [Link]

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Sources

- 1. Fluorescence Studies of Selected 2-Alkylaminopyrimidines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. edinst.com [edinst.com]
- 3. Fluorescence Modulation by Amines: Mechanistic Insights into Twisted Intramolecular Charge Transfer (TICT) and Beyond | NSF Public Access Repository [par.nsf.gov]

- 4. Solvatochromic Photochemistry – Kelly Research Lab – UMBC [kellylab.umbc.edu]
- 5. Fluorescence Modulation by Amines: Mechanistic Insights into Twisted Intramolecular Charge Transfer (TICT) and Beyond [mdpi.com]
- 6. fileserver-az.core.ac.uk [fileserver-az.core.ac.uk]
- 7. ipr.unram.ac.id [ipr.unram.ac.id]
- 8. Twisted Intramolecular Charge Transfer (TICT) Controlled by Dimerization: An Overlooked Piece of the TICT Puzzle - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Synthesis and solvatochromism of a NIR II emissive amphiphilic aza-BODIPY dye and its application as a colorimetric and fluorometric probe in sequential detection of Cu2+ and PO43− - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. lnfk.ftmc.lt [lnfk.ftmc.lt]
- 13. tandfonline.com [tandfonline.com]
- 14. researchgate.net [researchgate.net]

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